

"2-Amino-5-(methoxymethyl)phenol" physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-5-(methoxymethyl)phenol

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An In-depth Technical Guide to 2-Amino-5-(methoxymethyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-Amino-5-(methoxymethyl)phenol** (CAS No. 824933-84-8). It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development. This document summarizes the available data on its molecular structure and basic properties. Notably, there is a significant lack of publicly available experimental data for this compound, which this guide will also address. It is crucial to distinguish this compound from its isomers, such as 2-Amino-5-methoxyphenol, for which more data is available but which possesses a different chemical structure.

Chemical Identity and Molecular Structure

2-Amino-5-(methoxymethyl)phenol is an aromatic organic compound containing amino, hydroxyl, and methoxymethyl functional groups attached to a benzene ring.

Table 1: Chemical Identification of 2-Amino-5-(methoxymethyl)phenol



Identifier	Value	Source
IUPAC Name	2-Amino-5- (methoxymethyl)phenol	N/A
CAS Number	824933-84-8	[1]
Molecular Formula	C8H11NO2	[2]
Molecular Weight	153.18 g/mol	[2]
Canonical SMILES	COC1=CC(=C(C=C1)N)O	N/A
InChI Key	LLTSUUFRJSYQLR- UHFFFAOYSA-N	N/A

Physical and Chemical Properties

A thorough search of scientific literature and chemical databases reveals a significant gap in the publicly available experimental data for the physical and chemical properties of **2-Amino-5-(methoxymethyl)phenol**. The information that is available from commercial suppliers has not been substantiated by peer-reviewed literature.

Table 2: Summary of Known Physical and Chemical Properties

Property	Value	Notes
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
рКа	Data not available	N/A
H-Bond Donor Count	2	Calculated
H-Bond Acceptor Count	3	Calculated

Note: The hydrogen bond donor and acceptor counts are calculated based on the molecular structure and have not been experimentally verified.



Spectral Data

While some commercial suppliers indicate the availability of spectral data such as NMR, HPLC, and LC-MS for **2-Amino-5-(methoxymethyl)phenol**, these spectra are not publicly accessible. Researchers requiring this information should consider direct analytical characterization of a purchased sample.

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Amino-5-** (methoxymethyl)phenol are not readily available in the public domain. General synthetic routes for related aminophenol derivatives may be adaptable, but would require significant optimization and characterization.

Due to the lack of published experimental work, no detailed methodologies for key experiments can be provided at this time.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity or the involvement of **2-Amino-5-(methoxymethyl)phenol** in any signaling pathways. Its structural similarity to other phenolic and aniline compounds suggests potential for a range of biological activities, but this remains to be experimentally determined.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Amino-5-(methoxymethyl)phenol** (CAS 824933-84-8) is not publicly available. In the absence of specific data, this compound should be handled with the utmost care, assuming it may be hazardous. Standard laboratory safety protocols for handling novel chemical entities should be strictly followed. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, and working in a well-ventilated fume hood.

For guidance, researchers can refer to the SDS of structurally related compounds, but should be aware that the toxicological properties may differ significantly.

Distinction from Isomers and Related Compounds



It is critical for researchers to distinguish **2-Amino-5-(methoxymethyl)phenol** from its close isomer, 2-Amino-5-methoxyphenol (CAS 40925-70-0). These two compounds have different molecular formulas and structures, which will result in different physical, chemical, and biological properties. Much of the readily available data is for 2-Amino-5-methoxyphenol, and caution must be exercised to avoid misattribution of this data.

Diagram 1: Structural Comparison

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References

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